

# Iodine Monofluoride (CAS No. 13873-84-2): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Iodine monofluoride

Cat. No.: B8669435

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## Introduction

**Iodine monofluoride** (IF) is an interhalogen compound with the CAS number 13873-84-2. This document provides an in-depth technical overview of its properties, synthesis, and handling, tailored for professionals in research and development. Due to its high reactivity and instability, **iodine monofluoride** is a challenging yet potent reagent with applications in specialized organic synthesis, particularly in the introduction of fluorine atoms into molecules.

## Core Properties of Iodine Monofluoride

**Iodine monofluoride** is a chocolate-brown solid at low temperatures that is highly unstable and decomposes at 0 °C.<sup>[1]</sup> Its properties have been determined primarily through spectroscopic methods.

## Physical and Chemical Properties

Property	Value	Reference
CAS Number	13873-84-2	[1]
Molecular Formula	IF	[1]
Molar Mass	145.903 g/mol	[1]
Appearance	Chocolate-brown solid (at low temperatures)	[1]
Melting Point	-45 °C	[1]
Decomposition Temperature	0 °C	[1]

## Molecular and Spectroscopic Properties

Property	Value	Reference
Iodine-Fluorine Bond Distance	190.9 pm	[1]
I-F Bond Dissociation Energy	~277 kJ/mol	[1]

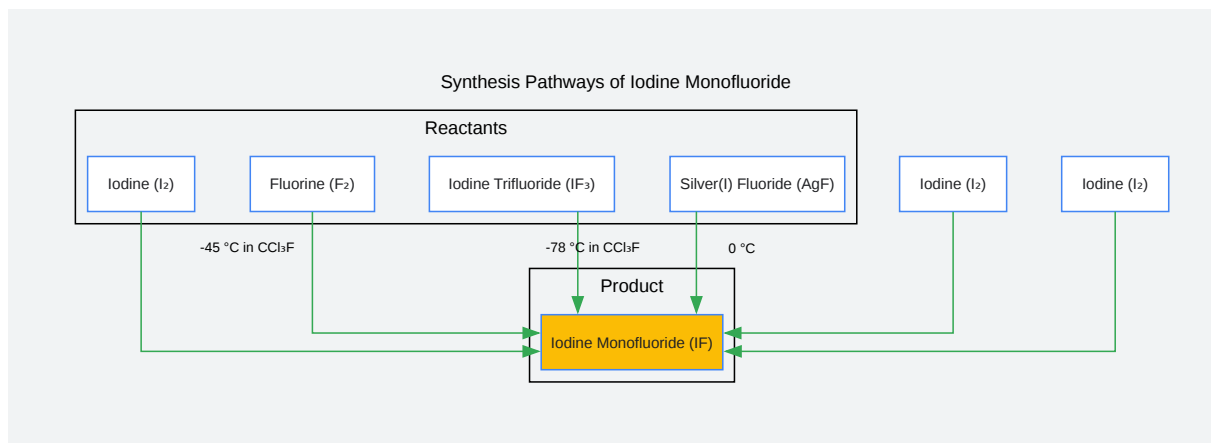
## Thermodynamic Properties

Property	Value (at 298 K)	Reference
Standard Enthalpy of Formation ( $\Delta_f H^\circ$ )	-95.4 kJ/mol	[1]
Gibbs Free Energy of Formation ( $\Delta_f G^\circ$ )	-117.6 kJ/mol	[1]

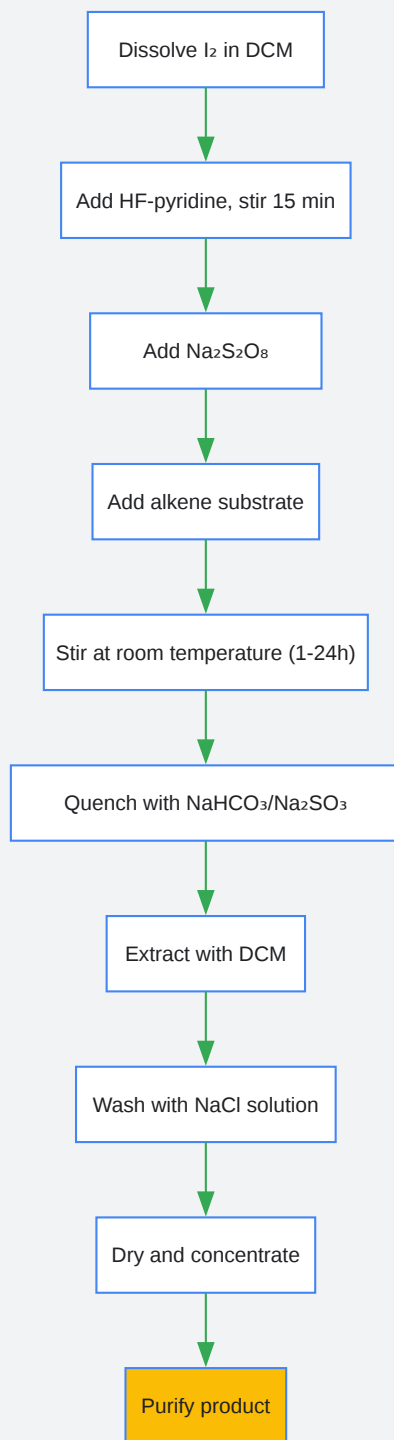
## Synthesis of Iodine Monofluoride

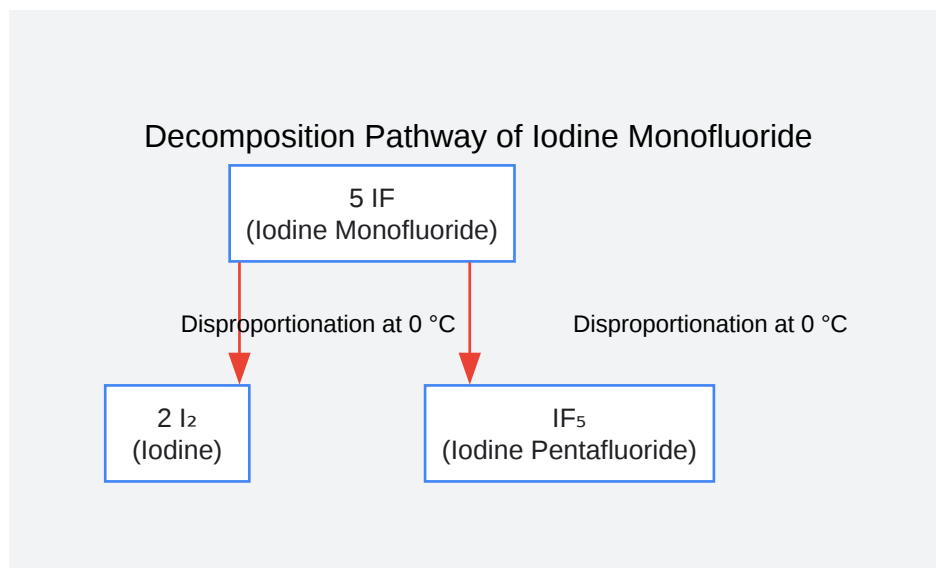
Due to its instability, **iodine monofluoride** is typically generated in situ for immediate use. Several methods for its preparation have been reported.

## Synthesis Pathways Overview



## Workflow for In Situ Generation and Iodofluorination





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## References

- 1. Iodine monofluoride - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Iodine Monofluoride (CAS No. 13873-84-2): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8669435#iodine-monofluoride-cas-number-13873-84-2-properties]

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